

Navigating the Disposal of Izilendustat: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Izilendustat*

Cat. No.: *B3027509*

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Providing essential safety and logistical information for the proper disposal of the research chemical **Izilendustat** is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. In the absence of a specific Safety Data Sheet (SDS) from the manufacturer, this guide synthesizes general best practices for the disposal of solid, chlorinated organic compounds, offering procedural guidance for researchers, scientists, and drug development professionals.

Izilendustat is a solid organic compound containing chlorine.^[1] Due to its chemical nature, it should be treated as a hazardous waste unless explicitly determined otherwise by a qualified environmental health and safety (EHS) professional. Improper disposal can pose risks to human health and the environment.

Chemical and Physical Properties of Izilendustat

A clear understanding of a compound's properties is fundamental to its safe handling and disposal. The following table summarizes the known characteristics of **Izilendustat**.

Property	Value
Molecular Formula	C ₂₂ H ₂₈ ClN ₃ O ₄ [1]
Molecular Weight	433.93 g/mol [1]
Appearance	Solid[1]
Purity	99.95%[1]
CAS Number	1303512-02-8[1]

Step-by-Step Disposal Protocol for Izilendustat

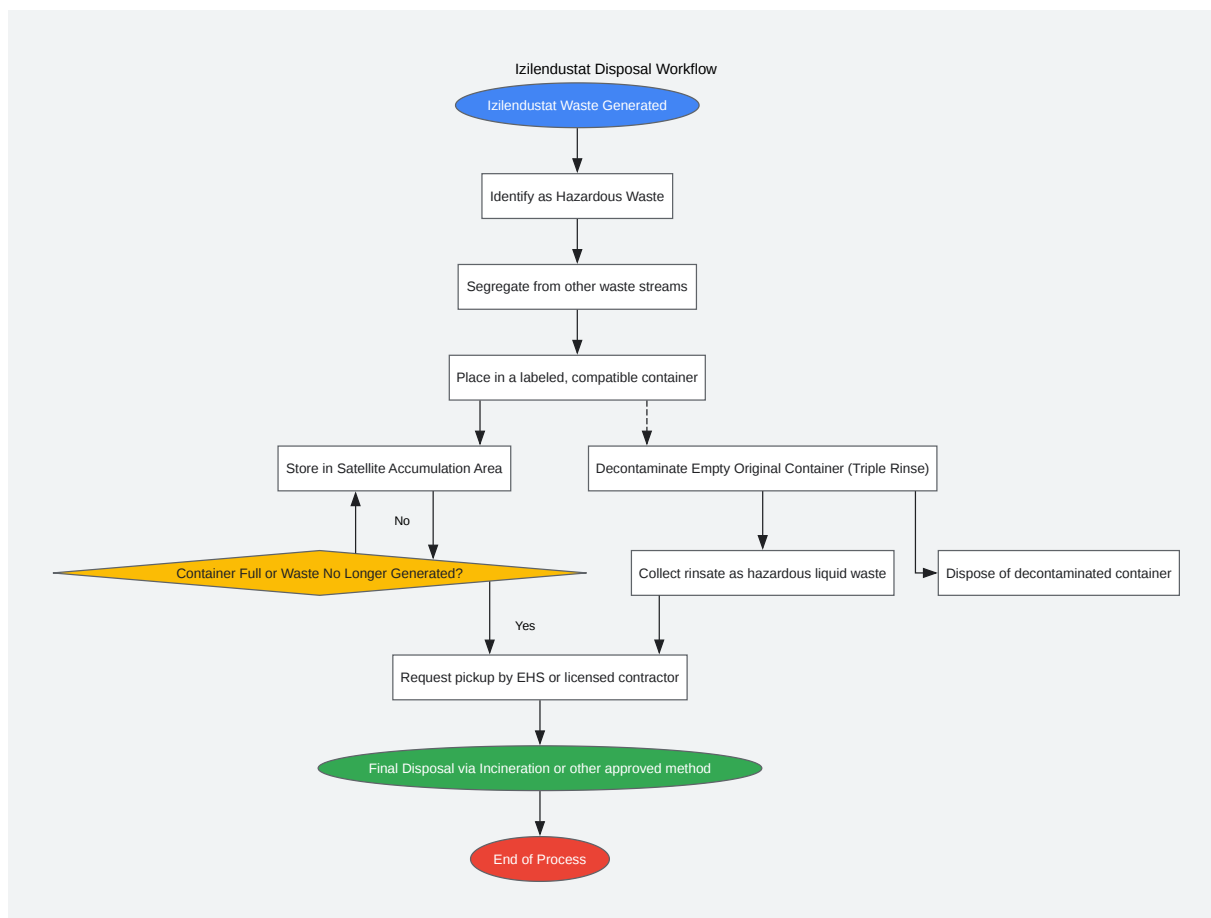
The following procedures are based on general guidelines for the disposal of hazardous chemical waste in a laboratory setting.[1][2][3][4]

- Waste Identification and Segregation:
 - Treat all unused, expired, or contaminated **Izilendustat** as hazardous waste.
 - Do not mix **Izilendustat** waste with other waste streams, such as non-hazardous trash, sharps, or radioactive waste.
 - Segregate solid **Izilendustat** waste from liquid chemical waste. Contaminated labware (e.g., gloves, weighing paper) should be collected as solid hazardous waste.
- Containerization and Labeling:
 - Use a designated, leak-proof, and chemically compatible container for collecting **Izilendustat** waste. The container must be in good condition with a secure lid.
 - Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Izilendustat**," and the approximate quantity. Do not use abbreviations or chemical formulas.
 - Keep the container closed at all times except when adding waste.
- Storage:

- Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of laboratory personnel.
- Ensure the storage area is secure, well-ventilated, and away from incompatible chemicals.
- Disposal Request and Pickup:
 - Once the container is full or when the waste is no longer being generated, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Do not dispose of **Izilendustat** down the drain or in the regular trash.
- Decontamination of Empty Containers:
 - Empty **Izilendustat** containers must be properly decontaminated before being discarded.
 - Triple-rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.
 - After triple-rinsing, deface or remove the original label, and dispose of the container according to your institution's guidelines for decontaminated labware.

Visualization of Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Izilendustat**.



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Izilendustat Disposal Workflow Diagram

Regulatory Compliance

All personnel handling and disposing of **Izilendustat** must be trained on hazardous waste management procedures and comply with all applicable federal, state, and local regulations. In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA). It is the responsibility of the waste generator (the laboratory) to ensure that all hazardous waste is managed and disposed of correctly.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific policies and procedures for hazardous waste disposal and, if available, the manufacturer's Safety Data Sheet (SDS) for **Izilendustat**.

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- 3. campussafety.lehigh.edu [campussafety.lehigh.edu]
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